

Ethyl phenylacetate chemical and physical properties

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Compound of Interest

Compound Name: Ethyl phenylacetate

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An In-depth Technical Guide to Ethyl Phenylacetate

Ethyl phenylacetate is a significant organic compound with wide-ranging applications in the fragrance, flavor, and pharmaceutical industries. This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic data, synthesis protocols, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification and Nomenclature

Proper identification of a chemical substance is crucial for scientific research and application. The following table summarizes the key identifiers for **ethyl phenylacetate**.

Identifier	Value
IUPAC Name	ethyl 2-phenylacetate[1][2]
Synonyms	Ethyl phenacetate, Ethyl α -toluate, α -Toluic acid ethyl ester, Phenylacetic acid ethyl ester[3]
CAS Number	101-97-3[3][4]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [3]
Molecular Weight	164.20 g/mol [1][3][5]
InChIKey	DULCUDSUACXJJC-UHFFFAOYSA-N[1][2][6]
Canonical SMILES	CCOC(=O)CC1=CC=CC=C1[1]

Physical and Chemical Properties

The physical and chemical properties of **ethyl phenylacetate** determine its behavior and suitability for various applications. It is a clear, colorless to pale yellowish liquid.[7][8] It is characterized by a pleasant, strong, and sweet odor reminiscent of honey.[1][7][9]

Property	Value
Melting Point	-29 °C[9]
Boiling Point	229 °C[5][7][9]
Density	1.03 g/mL at 25 °C[5][7][9]
Refractive Index (n _{20/D})	1.497[5][7][9]
Solubility	Insoluble in water; miscible with ethanol, ether, benzene, and chloroform.[3] Water solubility is 1,478 mg/L at 25 °C.[1]
Vapor Pressure	0.06 mmHg[1]
Vapor Density	5.67 (Air = 1)[1]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of chemical compounds.

Spectroscopic Data	Details
^1H NMR	Spectrum available. [6] [10]
^{13}C NMR (CDCl_3 , 25.16 MHz)	Shifts [ppm]: 171.52, 134.25, 129.25, 128.54, 127.03, 60.76, 41.40, 14.15 [1]
Infrared (IR) Spectroscopy	Spectrum available. [11]
Mass Spectrometry (EI)	Major m/z peaks: 91.0 (base peak), 164.0 (molecular ion), 92.0, 65.0, 29.0 [1]

Experimental Protocols

Synthesis of Ethyl Phenylacetate from Benzyl Cyanide

A common and convenient laboratory-scale synthesis of **ethyl phenylacetate** involves the reaction of benzyl cyanide with ethanol and sulfuric acid.[\[8\]](#)[\[12\]](#)

Materials:

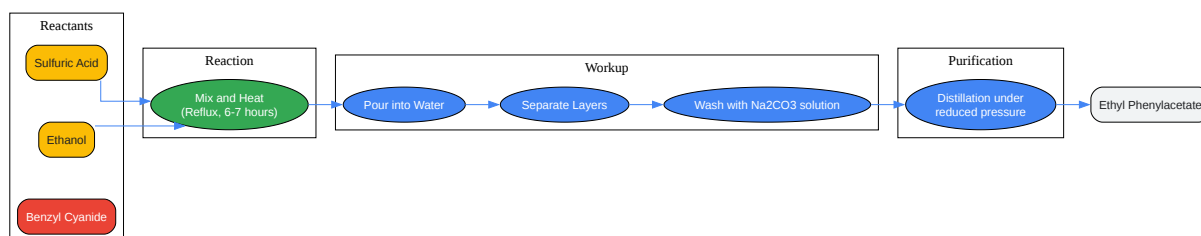
- Benzyl cyanide
- 95% Ethanol
- Concentrated sulfuric acid
- 10% Sodium carbonate solution
- Water
- Sodium chloride (optional)

Procedure:

- In a 3-liter round-bottomed flask equipped with a reflux condenser, mix 750 g of 95% ethanol, 750 g of concentrated sulfuric acid, and 450 g of benzyl cyanide.[\[12\]](#)

- Heat the mixture to boiling for six to seven hours.[12]
- After cooling, pour the reaction mixture into 2 liters of water.[12]
- Separate the upper layer, which is the crude **ethyl phenylacetate**. [12]
- Wash the separated layer with a 10% sodium carbonate solution to neutralize any remaining acid and remove any phenylacetic acid byproduct.[3][12] The addition of sodium chloride may be necessary to facilitate the separation of the ester.[12]
- Purify the crude product by distillation under reduced pressure. The pure product distills at 120–125 °C at 17–18 mm Hg.[12]

This method typically yields 83-87% of the theoretical amount.[12]



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Caption: Synthesis workflow for **ethyl phenylacetate** from benzyl cyanide.

Synthesis via Fischer Esterification

Ethyl phenylacetate can also be prepared by the Fischer esterification of phenylacetic acid with ethanol using an acid catalyst such as hydrochloric acid or sulfuric acid.[3][12][13]

General Procedure:

- A solution of phenylacetic acid in an excess of ethanol is prepared.
- A catalytic amount of a strong acid (e.g., concentrated sulfuric acid) is added.
- The mixture is heated under reflux for several hours to drive the equilibrium towards the ester product.
- The workup is similar to the one described above, involving neutralization, washing, and distillation.

Safety and Handling

Proper handling and storage of **ethyl phenylacetate** are essential to ensure laboratory safety.

Safety Parameter	Details
Flash Point	91 °C (closed cup)[4]
Storage	Store below +30°C in a dry, cool, and well-ventilated place.[7][9][14] Keep the container tightly closed.[14]
Incompatible Materials	Strong oxidizing agents and strong bases.[4][14]
Hazardous Decomposition Products	Under fire conditions, hazardous decomposition products such as carbon monoxide and carbon dioxide can form.[4][14]
Personal Protective Equipment	Wear appropriate protective gloves, clothing, and eye protection.[14][15] Ensure adequate ventilation, especially in confined areas.[14][16]
Toxicity	Moderately toxic by ingestion.[9] The oral LD50 in rats is 3,300 mg/kg.[17] It is considered non-mutagenic.[7][9]

Applications

Ethyl phenylacetate is a versatile compound with several applications:

- **Fragrance and Perfumery:** It is used in perfumes for its sweet, honey-like, and floral notes.[3][7][9]
- **Flavoring Agent:** It is used as a flavoring agent in foods and beverages.[7][18]
- **Pharmaceuticals:** It can be used as an intermediate in the synthesis of pharmaceuticals, such as barbiturates.[8] It is also used as an excipient in drug formulations to improve the solubility of active ingredients.[18]
- **Solvent:** Due to its properties, it can be used as a solvent in various applications.[7][18]

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References

1. Ethyl phenylacetate | C₁₀H₁₂O₂ | CID 7590 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Showing Compound Ethyl phenylacetate (FDB010560) - FooDB [foodb.ca]
3. Ethyl Phenylacetate (CAS 101-97-3) – Sweet Floral-Honey Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
4. oxfordlabchem.com [oxfordlabchem.com]
5. Ethyl phenylacetate = 98 , FCC, FG 101-97-3 [sigmaaldrich.com]
6. Ethyl phenylacetate(101-97-3) 1H NMR spectrum [chemicalbook.com]
7. Ethyl phenylacetate | 101-97-3 [chemicalbook.com]
8. Ethyl Phenylacetate Or Ethyl Phenyl Acetate CAS 101-97-3 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
9. Ethyl phenylacetate CAS#: 101-97-3 [m.chemicalbook.com]
10. spectrabase.com [spectrabase.com]
11. spectrabase.com [spectrabase.com]

- 12. Organic Syntheses Procedure [orgsyn.org]
- 13. Ethyl phenylacetate synthesis - chemicalbook [chemicalbook.com]
- 14. fishersci.ie [fishersci.ie]
- 15. cdhfinechemical.com [cdhfinechemical.com]
- 16. aurochemicals.com [aurochemicals.com]
- 17. cpachem.com [cpachem.com]
- 18. chemimpex.com [chemimpex.com]
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